

Essential Safety and Operational Guide for Handling (1R,2R)-ML-SI3

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Compound of Interest

Compound Name: (1R,2R)-ML-SI3

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This document provides immediate safety, logistical, and operational guidance for researchers, scientists, and drug development professionals handling **(1R,2R)-ML-SI3**. The following procedures are designed to ensure the safe handling and disposal of this potent transient receptor potential mucolipin (TRPML) channel inhibitor.

Personal Protective Equipment (PPE)

When handling **(1R,2R)-ML-SI3**, especially in its solid form, a comprehensive approach to personal protection is crucial to minimize exposure. The following PPE is recommended:

- **Eye Protection:** Chemical safety goggles or a face shield should be worn to protect against splashes or airborne particles.^{[1][2]}
- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile) are mandatory. It is advisable to wear two pairs of gloves (double-gloving) when handling the pure compound or concentrated solutions.^[3]
- **Body Protection:** A laboratory coat is required. For procedures with a higher risk of splashes or aerosol generation, a chemical-resistant apron or coveralls should be used.^{[2][4]}
- **Respiratory Protection:** For handling the solid compound or when there is a risk of aerosolization, a NIOSH-approved respirator is recommended. Operations should ideally be conducted within a certified chemical fume hood.^[3]

Quantitative Data Summary

The following table summarizes the key quantitative data for **(1R,2R)-ML-SI3**, a potent inhibitor of TRPML isoforms.^{[5][6]}

Property	Value
Molecular Formula	C ₂₃ H ₃₁ N ₃ O ₃ S
Molecular Weight	429.58 g/mol
IC ₅₀ for TRPML1	1.6 µM
IC ₅₀ for TRPML2	2.3 µM
IC ₅₀ for TRPML3	12.5 µM
Solubility in DMSO	≥ 100 mg/mL (232.79 mM)
Storage Temperature	-20°C

Experimental Protocol: Preparation of a 10 mM Stock Solution

This protocol details the steps for preparing a 10 mM stock solution of **(1R,2R)-ML-SI3** in Dimethyl Sulfoxide (DMSO).

Materials:

- **(1R,2R)-ML-SI3** solid
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Appropriate volumetric flasks and pipettes
- Vortex mixer
- Ultrasonic bath (optional)

Procedure:

- **Pre-weighing Preparation:** Ensure the analytical balance is calibrated and located inside a chemical fume hood to minimize inhalation risk.
- **Weighing (1R,2R)-ML-SI3:** Carefully weigh the desired amount of **(1R,2R)-ML-SI3**. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.296 mg of the compound.
- **Dissolution:** Add the weighed **(1R,2R)-ML-SI3** to a volumetric flask. Add a portion of the total required volume of DMSO and vortex to dissolve the solid.
- **Volume Adjustment:** Once the solid is fully dissolved, add DMSO to reach the final desired volume.
- **Sonication (if necessary):** If the compound does not dissolve completely with vortexing, sonicate the solution for a short period.[\[6\]](#)
- **Storage:** Aliquot the stock solution into smaller, single-use vials to avoid repeated freeze-thaw cycles. Store the stock solution at -20°C.[\[6\]](#)

Operational and Disposal Plans

Operational Plan:

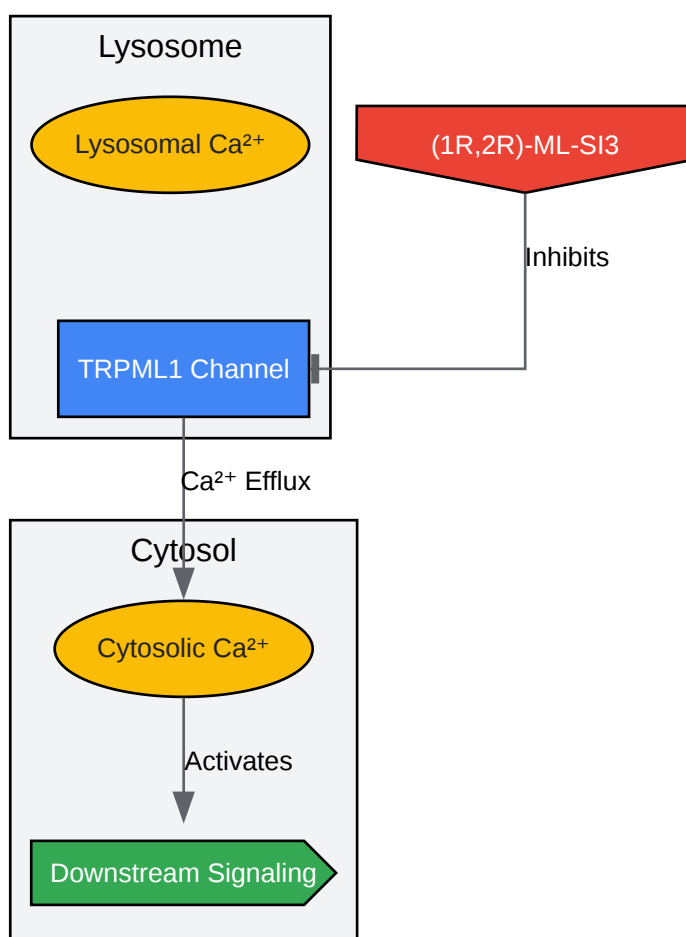
- **Receiving and Storage:** Upon receipt, verify the integrity of the container. Store the compound at -20°C in a designated and clearly labeled area.
- **Handling:** All handling of the solid compound and concentrated solutions should be performed in a certified chemical fume hood. A designated workspace should be used to prevent cross-contamination.
- **Spill Management:** In the event of a spill, decontaminate the area using an appropriate method. For small spills of the solid, carefully wipe with a damp paper towel (avoiding dust generation) and for liquid spills, absorb with an inert material. The contaminated materials should be disposed of as chemical waste.

Disposal Plan:

- Waste Segregation: All waste contaminated with **(1R,2R)-ML-SI3**, including pipette tips, tubes, and gloves, must be segregated as chemical waste.
- Waste Disposal: Dispose of chemical waste containing **(1R,2R)-ML-SI3** according to your institution's and local environmental regulations. Do not dispose of this compound down the drain.

Signaling Pathway and Experimental Workflow

The following diagram illustrates the inhibitory action of **(1R,2R)-ML-SI3** on TRPML channels, which are crucial for lysosomal calcium efflux.



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Caption: Inhibition of TRPML1-mediated Ca^{2+} efflux by **(1R,2R)-ML-SI3**.

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